Application Notes and Protocols: Role of Vigabatrin in Drug Formulation Studies

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Compound of Interest

Compound Name:	*2-(2-Aminobut-3-enyl)malonic Acid*
CAS No.:	*1378466-25-1*
Cat. No.:	*B569365*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Vigabatrin, also known as γ-vinyl-GABA, is an anticonvulsant medication utilized in the management of epilepsy.[1][2] It is specifically indicated as an adjunctive therapy for adults with refractory complex partial seizures and as monotherapy for pediatric patients with infantile spasms.[3][4] Chemically designated as (±)-4-amino-5-hexenoic acid, vigabatrin is a structural analog of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA).[5][6] Its therapeutic effect is achieved through the irreversible inhibition of GABA transaminase (GABA-T), the enzyme responsible for the breakdown of GABA.[3][5][7] This inhibition leads to increased concentrations of GABA in the brain, thereby enhancing inhibitory neurotransmission and suppressing seizure activity.[3][7] This document provides detailed application notes and protocols relevant to the formulation studies of vigabatrin. While the initial query mentioned **2-(2-Aminobut-3-enyl)malonic acid**, this compound is identified as a related substance or impurity of vigabatrin and is not the active pharmaceutical ingredient itself.[8][9] Therefore, the following information is focused on the active drug, vigabatrin.

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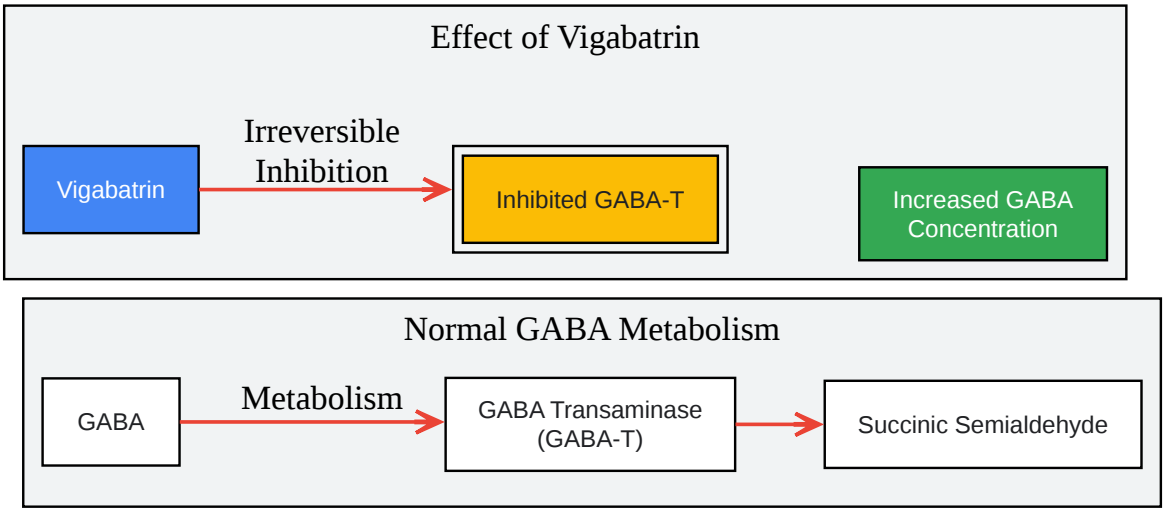
Mechanism of Action

Vigabatrin acts as a "suicide inhibitor" of GABA-T.[10] The S(+) enantiomer is the pharmacologically active form.[5] By irreversibly binding to and inactivating GABA-T, vigabatrin increases GABA levels in the central nervous system.[5][11] This enhanced GABAergic activity helps to control neuronal hyperexcitability, which is a hallmark of epilepsy.[3] The duration of its effect is more dependent on the rate of GABA-T resynthesis rather than the drug's elimination half-life.[5]



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Caption: Mechanism of action of Vigabatrin.

Data Presentation: Physicochemical and Pharmacokinetic Properties

A comprehensive understanding of the physicochemical and pharmacokinetic properties of vigabatrin is crucial for its formulation development.

Table 1: Physicochemical Properties of Vigabatrin

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Property	Value	Reference
Molecular Formula	C6H11NO2	[4]
Molecular Weight	129.16 g/mol	[4]
Appearance	White to off-white solid	[12]
CAS Number	68506-86-5	[12]

Table 2: Pharmacokinetic Parameters of Vigabatrin in Different Age Groups

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Parameter	Infants (5m - 2y)	Children (3y - 9y)	Adolescents (10y - 16y)	Adults	Reference
Oral Bioavailability	~80-90%	~80-90%	~80-90%	~80-90%	[1]
Time to Peak Plasma Concentration (Tmax)	~2.5 hours	~1 hour	~1 hour	~1-2 hours	[5][6]
Plasma Protein Binding	0%	0%	0%	0%	[1][5]
Apparent Volume of Distribution (Vd/F)	-	-	-	~0.8 L/kg	[6]
Metabolism	Not significantly metabolized	Not significantly metabolized	Not significantly metabolized	Not significantly metabolized	[1][5]
Elimination Half-Life	~5.7 hours	~6.8 hours	~9.5 hours	5-8 hours (young adults), 12-13 hours (elderly)	[1][5]
Oral Clearance (CL/F)	2.4 L/h	5.1 L/h	5.8 L/h	7 L/h	[5][13]
Excretion	Primarily renal (~95% unchanged)	Primarily renal (~95% unchanged)	Primarily renal (~95% unchanged)	Primarily renal (~95% unchanged)	[1][13]

Experimental Protocols

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Protocol 1: High-Performance Liquid Chromatography (HPLC) for Vigabatrin Quantification in Extemporaneous Formulations

This protocol is adapted from a stability study of vigabatrin in hospital-prepared oral solutions. [14]

Objective: To determine the concentration and stability of vigabatrin in aqueous solutions.

Materials and Equipment:

- Vigabatrin reference standard
- High-performance liquid chromatograph (HPLC) with UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm)
- Mobile phase: Prepare a suitable buffer solution (e.g., phosphate buffer) and acetonitrile. The exact composition should be optimized and validated.
- Diluent: Purified water
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 µm)

Procedure:

- Standard Solution Preparation:
  - Accurately weigh a known amount of vigabatrin reference standard and dissolve it in the diluent to prepare a stock solution of a known concentration (e.g., 1 mg/mL).
  - Prepare a series of calibration standards by serially diluting the stock solution with the diluent to cover the expected concentration range of the samples.
- Sample Preparation:

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- For extemporaneous formulations, accurately dilute a known volume of the formulation with the diluent to a final concentration within the calibration range.
- Filter the diluted sample through a 0.45 µm syringe filter before injection.

- Chromatographic Conditions:
  - Column: C18 analytical column
  - Mobile Phase: Isocratic elution with a mixture of buffer and acetonitrile.
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 20 µL
  - Detection Wavelength: As vigabatrin lacks a strong chromophore, derivatization (e.g., with o-phthalaldehyde) is often required for UV detection. Alternatively, a detector such as a refractive index detector or a mass spectrometer can be used.
  - Column Temperature: Ambient or controlled (e.g., 25°C)
- Analysis:
  - Inject the standard solutions to generate a calibration curve by plotting peak area against concentration.
  - Inject the prepared samples and determine their concentrations from the calibration curve.
- Stability Assessment:
  - Store the extemporaneous formulations under different conditions (e.g., refrigerated, room temperature, elevated temperature) and in different containers (e.g., amber glass, PET bottles).[14]
  - Analyze samples at specified time points (e.g., 0, 7, 14, 21, 28, 35 days) to determine the percentage of vigabatrin remaining.[14]

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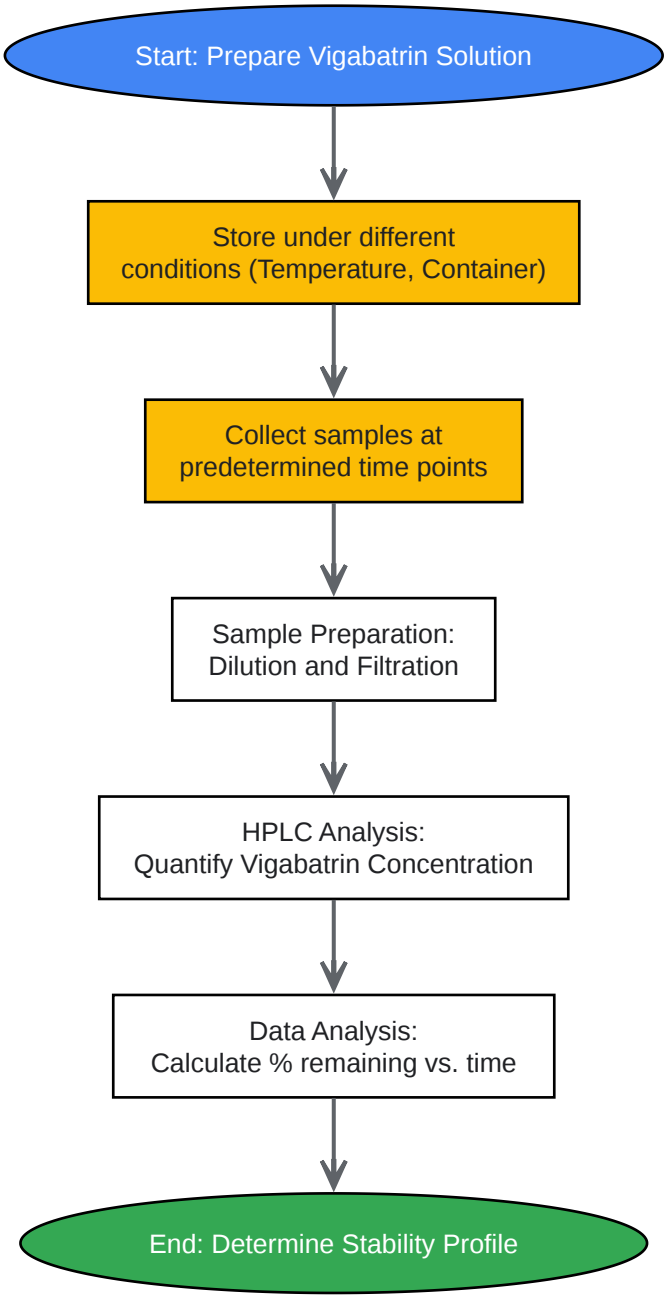

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Caption: Workflow for stability testing of Vigabatrin formulations.

Protocol 2: Bioequivalence Study Design for Vigabatrin Formulations

This protocol outlines a general design for a bioequivalence study, which is essential for comparing a new formulation to an existing one.

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Objective: To assess the bioequivalence of a test formulation of vigabatrin with a reference formulation.

Study Design:

- Type: Multiple-dose, two-treatment, two-way, steady-state crossover in vivo pharmacokinetic study.[15]
- Subjects: Adult refractory complex partial-seizure patients who are already on established vigabatrin adjunctive therapy.[15] Healthy subjects are not recommended.[15]
- Inclusion Criteria: Patients on a stable twice-daily dosage of vigabatrin.
- Exclusion Criteria: Concomitant use of drugs with serious adverse ophthalmic effects.[15] Pregnancy or lactation.[15]

Procedure:

- Treatment Periods:
  - Patients are randomized to receive either the test formulation or the reference formulation at their established maintenance dose every 12 hours until a steady state is achieved.
  - After the first treatment period, patients are switched to the other formulation for a second period of the same duration. A washout period is not necessary.[15]
- Pharmacokinetic Sampling:
  - Collect serial blood samples at predefined time points over a dosing interval at a steady state in each treatment period.
- Bioanalytical Method:
  - Develop and validate a sensitive and specific bioanalytical method (e.g., LC-MS/MS) for the quantification of vigabatrin in plasma.
- Pharmacokinetic Analysis:

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- Calculate the following pharmacokinetic parameters for each subject in each period: AUC (Area Under the Curve) over the dosing interval and Cmax (peak plasma concentration).

- Statistical Analysis:
  - Perform a statistical comparison of the log-transformed AUC and Cmax values for the test and reference formulations.
  - The 90% confidence intervals for the ratio of the geometric means (test/reference) for both AUC and Cmax should fall within the acceptance range of 80-125% to conclude bioequivalence.

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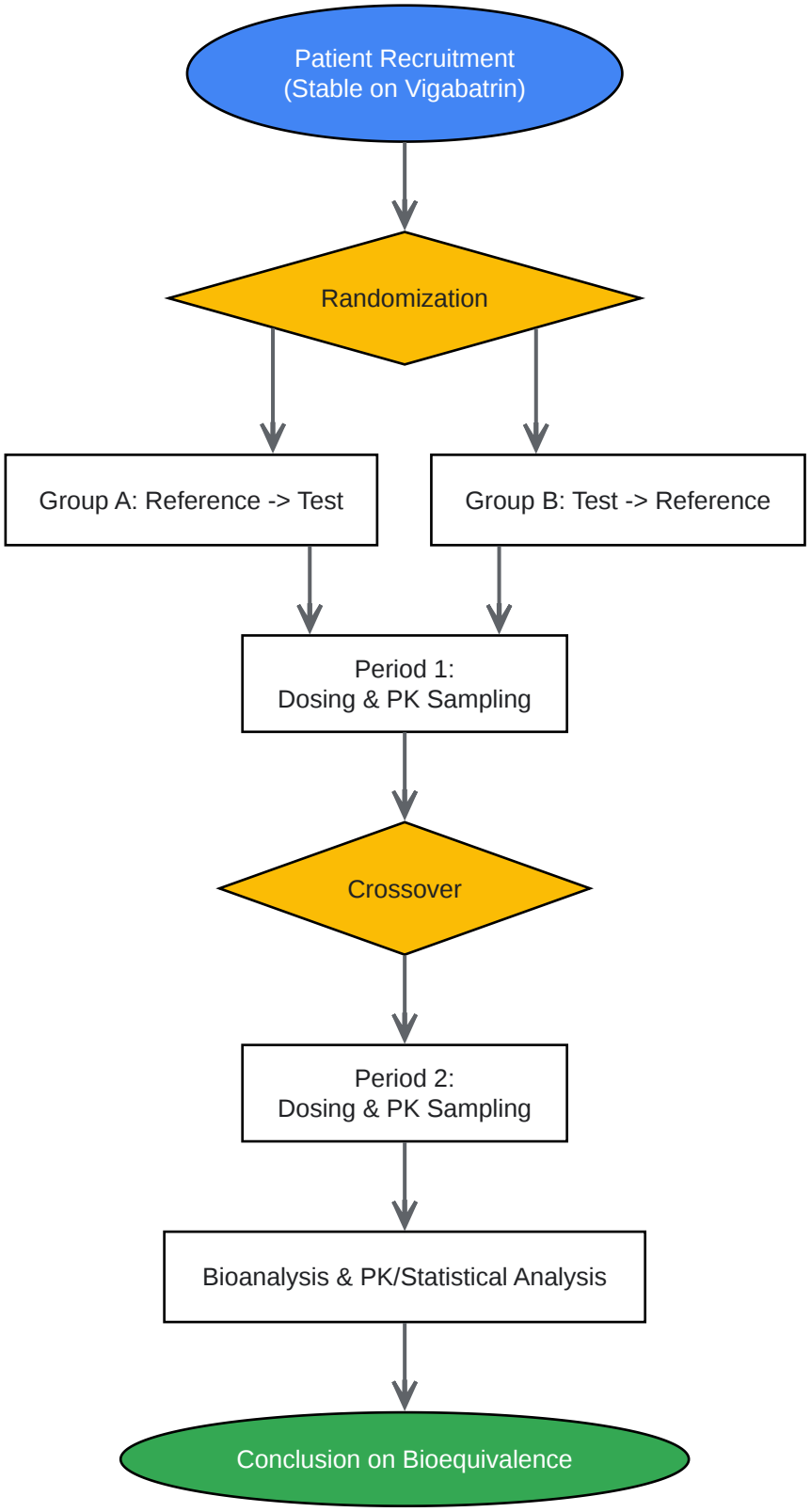

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